

A Technical Guide to the Physicochemical Properties of 3-(Trifluoromethyl)aniline

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Compound of Interest

Compound Name: 3-(Fluoromethyl)aniline

Cat. No.: B1340445

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Disclaimer: This guide provides information on 3-(Trifluoromethyl)aniline, as searches for **3-(Fluoromethyl)aniline** yielded limited data, suggesting a possible typographical error in the original query. 3-(Trifluoromethyl)aniline is a significant compound in chemical synthesis and drug development.

This technical whitepaper offers an in-depth overview of the core physicochemical properties of 3-(Trifluoromethyl)aniline. The information is curated for researchers, scientists, and professionals in drug development, presenting key data, experimental methodologies, and relevant workflows to support research and industrial applications.

Core Physicochemical Data

3-(Trifluoromethyl)aniline is a substituted aniline featuring a trifluoromethyl group at the 3-position of the benzene ring. This electron-withdrawing group significantly influences the molecule's electronic properties, reactivity, and biological activity. The compound appears as a colorless to pale yellow liquid with a characteristic mild, amine-like or fishlike odor.^{[1][2]} It is known to be soluble in organic solvents and has low solubility in water.^{[2][3]}

The key physicochemical properties of 3-(Trifluoromethyl)aniline are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	$C_7H_6F_3N$	[2] [3]
Molecular Weight	161.12 g/mol	[1]
CAS Number	98-16-8	[2]
Appearance	Colorless to pale yellow liquid	[2] [4]
Melting Point	5 to 6 °C (41 to 43 °F; 278 to 279 K)	[4]
Boiling Point	187 to 188 °C (369 to 370 °F; 460 to 461 K)	[4]
Density	1.29 g/cm³ at 25 °C	[4]
Refractive Index	1.480 at 20 °C	
Vapor Pressure	0.3 mmHg at 20 °C	
Flash Point	75°C (closed cup)	[2]
Water Solubility	5 g/L at 20°C	[3]
LogP	2.3	[5]

Experimental Protocols: Determination of Physicochemical Properties

Accurate determination of physicochemical properties is crucial for the application of 3-(Trifluoromethyl)aniline in research and development. Below are generalized experimental protocols for key properties.

1. Determination of Melting Point: The melting point can be determined using a standard capillary melting point apparatus. A small, powdered sample of solidified 3-(Trifluoromethyl)aniline is packed into a capillary tube and placed in the apparatus. The temperature is slowly increased, and the range from which the substance starts to melt until it becomes completely liquid is recorded. For a pure substance, this range should be narrow.

2. Determination of Boiling Point: The boiling point is determined by distillation. The compound is heated in a distillation flask equipped with a thermometer. The temperature at which the liquid boils and its vapor is in equilibrium with the liquid at atmospheric pressure is recorded as the boiling point. For higher accuracy, the pressure should be recorded and the boiling point corrected to standard pressure if necessary.

3. Determination of Solubility (Shake-Flask Method): This method determines the equilibrium solubility of a compound in a specific solvent.

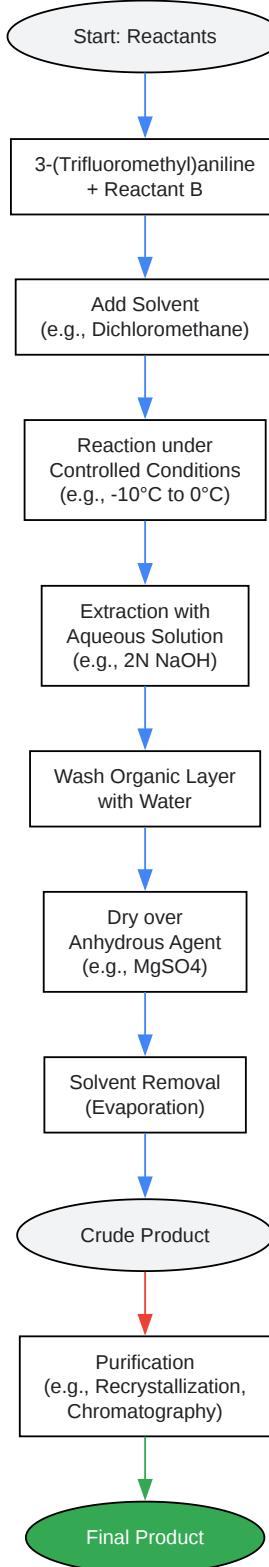
- Procedure:

- An excess amount of 3-(Trifluoromethyl)aniline is added to a known volume of the solvent (e.g., water, ethanol) in a sealed vial.
- The vial is agitated in a thermostatically controlled shaker at a constant temperature (e.g., 25 °C) for a sufficient time to reach equilibrium (typically 24-48 hours).
- After equilibration, the solution is allowed to stand to allow undissolved solute to settle.
- A sample of the supernatant is carefully removed, filtered through a syringe filter (e.g., 0.22 µm), and diluted with a suitable solvent.
- The concentration of 3-(Trifluoromethyl)aniline in the diluted sample is quantified using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection, against a calibration curve prepared with standard solutions of known concentrations.
- The solubility is then calculated by taking the dilution factor into account.

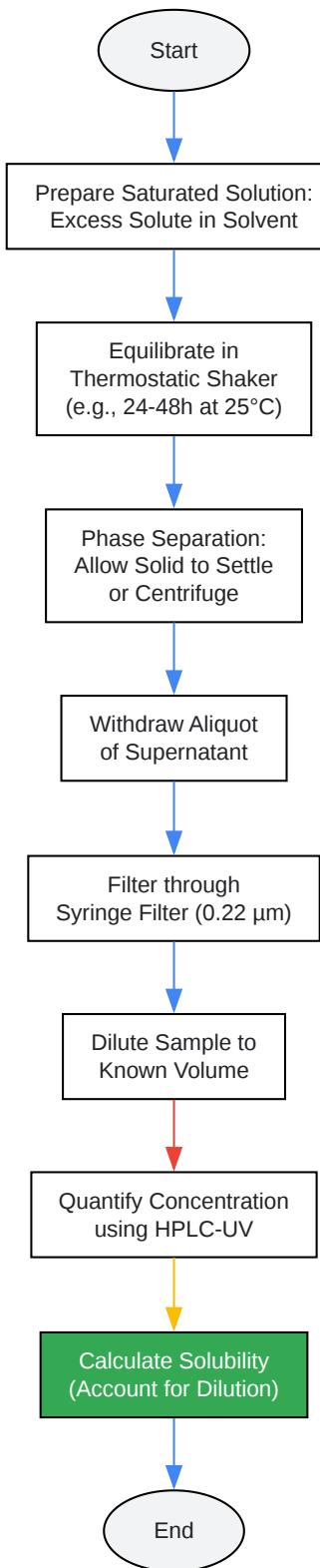
Workflow and Process Visualization

To facilitate a clearer understanding of the experimental procedures, the following diagrams illustrate key workflows.

Workflow for Synthesis of a Derivative from 3-(Trifluoromethyl)aniline



Workflow for Thermodynamic Solubility Determination

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